

An In-Depth Technical Guide to 5-Benzyloxyvaleric Acid for Advanced Research

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-(Benzyloxy)pentanoic acid

CAS No.: 64740-39-2

Cat. No.: B109867

[Get Quote](#)

This guide provides a comprehensive technical overview of 5-benzyloxyvaleric acid, a molecule of significant interest in polymer chemistry and as a versatile building block in medicinal chemistry. Designed for researchers, scientists, and drug development professionals, this document delves into the compound's chemical structure, physicochemical properties, synthesis, reactivity, and applications, grounding all claims in established scientific literature.

Molecular Architecture and Core Properties

5-Benzyloxyvaleric acid, also known as **5-(benzyloxy)pentanoic acid**, is a carboxylic acid featuring a benzyl ether protecting group on the terminal carbon of a five-carbon aliphatic chain.^[1] This structure bestows upon it a unique combination of properties derived from its aromatic and aliphatic components.

Chemical Structure and Identification

- Chemical Name: 5-Benzyloxyvaleric acid
- Synonyms: **5-(Benzyloxy)pentanoic acid**, 5-Benzoxypentanoic Acid^[1]

- CAS Number: 64740-39-2
- Molecular Formula: $C_{12}H_{16}O_3$ [\[1\]](#)
- Molecular Weight: 208.25 g/mol [\[1\]](#)

The molecule's structure consists of a pentanoic acid backbone where the hydroxyl group at the 5-position is protected by a benzyl group. This benzyloxy moiety is crucial, rendering the hydroxyl group inert to many reaction conditions while being readily removable when desired.

Physicochemical Properties

A thorough understanding of the physical properties of 5-benzyloxyvaleric acid is essential for its handling, purification, and application in various synthetic protocols.

Property	Value	Source
Melting Point	Data not readily available in cited literature.	
Boiling Point	Data not readily available in cited literature.	
Solubility	Expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and methanol.	Inferred from structural similarity to related compounds.
Density	Data not readily available in cited literature.	

Note: Experimentally determined values for melting point, boiling point, and density are not consistently reported in the surveyed literature. Researchers should consider experimental determination for specific applications.

Spectral Data for Structural Elucidation

Spectroscopic data is paramount for the unambiguous identification and characterization of 5-benzyloxyvaleric acid. While specific experimental spectra for this compound are not widely

published, the expected spectral features can be predicted based on its functional groups.

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the benzyl group (typically a multiplet around 7.3 ppm), a singlet for the benzylic methylene protons (~ 4.5 ppm), and multiplets for the aliphatic chain protons, along with a broad singlet for the carboxylic acid proton.
- ^{13}C NMR: The carbon NMR spectrum would display signals for the aromatic carbons, the benzylic methylene carbon, the aliphatic carbons of the pentanoic acid chain, and a downfield signal for the carbonyl carbon of the carboxylic acid.
- Infrared (IR) Spectroscopy: The IR spectrum will be characterized by a broad O-H stretching band for the carboxylic acid (around 3000 cm^{-1}), a sharp C=O stretching peak for the carbonyl group ($\sim 1710\text{ cm}^{-1}$), and C-O stretching bands for the ether linkage.

Synthesis and Manufacturing

The most common and efficient laboratory-scale synthesis of 5-benzyloxyvaleric acid is achieved through the Williamson ether synthesis. This method involves the reaction of a suitable 5-halopentanoic acid or its ester with benzyl alcohol in the presence of a base, or the reaction of a 5-hydroxypentanoic acid derivative with a benzyl halide.[\[1\]](#)

Williamson Ether Synthesis: A Validated Protocol

The Williamson ether synthesis is a robust and well-established method for forming ethers.[\[2\]](#) In the context of 5-benzyloxyvaleric acid, this typically involves the deprotonation of a hydroxyl group to form an alkoxide, which then acts as a nucleophile to displace a halide from a benzyl derivative.

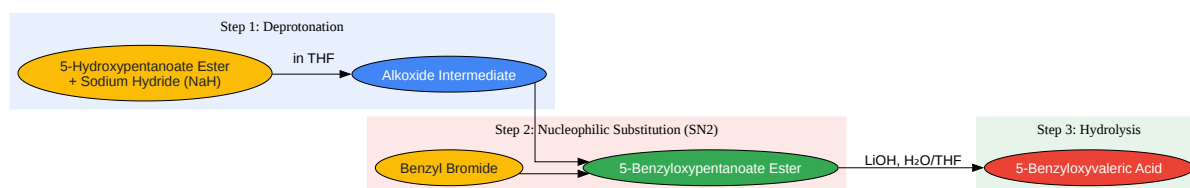
Conceptual Experimental Protocol:

- Starting Material Preparation: Begin with a protected form of 5-hydroxypentanoic acid, such as its methyl or ethyl ester, to avoid interference from the carboxylic acid functionality.
- Deprotonation: In an anhydrous aprotic solvent (e.g., THF or DMF), treat the 5-hydroxypentanoate ester with a strong base like sodium hydride (NaH) at $0\text{ }^{\circ}\text{C}$ to form the

corresponding alkoxide. The evolution of hydrogen gas indicates the progress of the reaction.

- **Nucleophilic Substitution:** To the solution of the alkoxide, add benzyl bromide or benzyl chloride dropwise at 0 °C. Allow the reaction to warm to room temperature and stir for several hours until completion, which can be monitored by thin-layer chromatography (TLC).
- **Workup and Purification:** Quench the reaction with a saturated aqueous solution of ammonium chloride. Extract the product into an organic solvent such as ethyl acetate. Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.
- **Hydrolysis:** The resulting benzyloxy ester is then hydrolyzed to the carboxylic acid using standard conditions, such as treatment with lithium hydroxide in a mixture of THF and water, followed by acidic workup.

Diagram: Williamson Ether Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of 5-benzyloxyvaleric acid.

Chemical Reactivity and Mechanistic Insights

The chemical behavior of 5-benzyloxyvaleric acid is dictated by its two primary functional groups: the carboxylic acid and the benzyl ether.

Reactions of the Carboxylic Acid Group

The carboxylic acid moiety undergoes typical reactions of this functional class, including:

- **Esterification:** Reaction with alcohols in the presence of an acid catalyst to form esters.
- **Amide Formation:** Conversion to amides via activation with coupling agents (e.g., DCC, EDC) followed by reaction with amines.
- **Reduction:** Reduction to the corresponding primary alcohol, 5-benzyloxypentan-1-ol, using strong reducing agents like lithium aluminum hydride (LiAlH_4).^[1]

Reactions of the Benzyl Ether Group

The benzyloxy group is a robust protecting group, stable to a wide range of reaction conditions. However, it can be cleaved when desired through several methods:

- **Catalytic Hydrogenolysis:** This is the most common method for deprotection, involving hydrogenation over a palladium catalyst (e.g., Pd/C).^[3] This reaction is clean, typically affording toluene and the deprotected alcohol.
- **Oxidative Cleavage:** In some cases, the benzyl ether can be cleaved oxidatively.^[1]
- **Acidic Cleavage:** Strong acids can cleave the benzyl ether, although this method is less common due to the potential for side reactions.

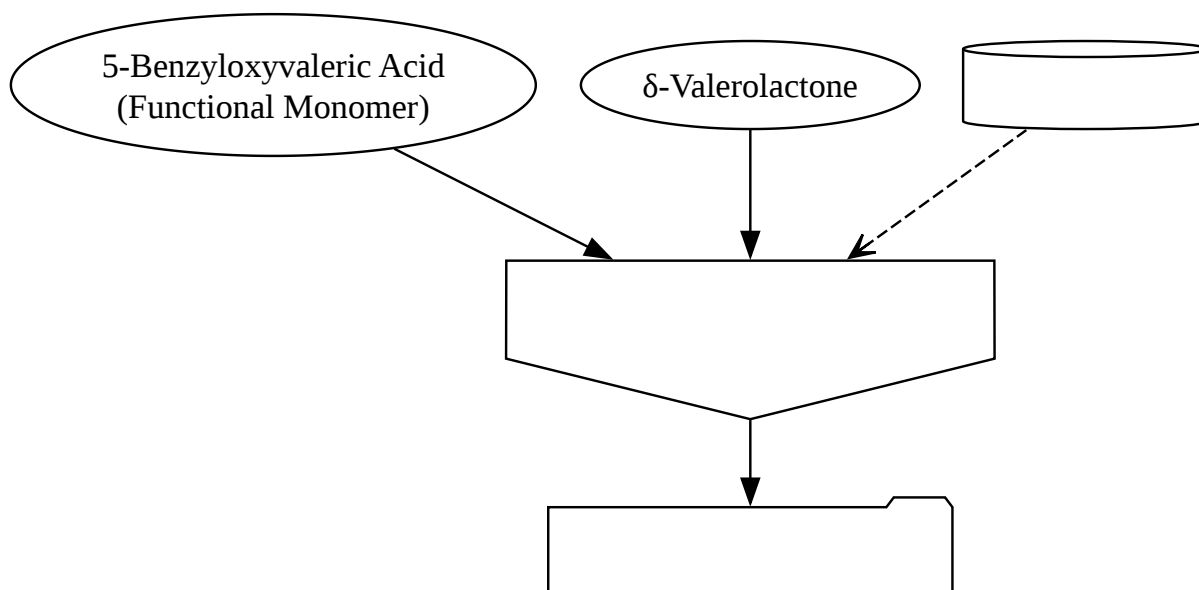
The stability of the benzyl ether is attributed to the resonance stabilization of the benzylic radical, cation, or anion intermediates that may form during cleavage reactions.^[4]

Applications in Research and Development

5-Benzyloxyvaleric acid is a valuable intermediate in several areas of chemical science, from polymer synthesis to the development of new therapeutic agents.

Polymer Chemistry

A significant application of 5-benzyloxyvaleric acid is in the synthesis of functionalized polyesters. It can be used in lipase-catalyzed ring-opening polymerization of δ -valerolactone derivatives to produce copolyesters.[1] This enzymatic approach offers a green and sustainable route to biocompatible and biodegradable polymers with tailored properties.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 5-\(Benzyloxy\)pentanoic acid|CAS 64740-39-2|RUO \[benchchem.com\]](#)
- [2. Benzyl Ethers \[organic-chemistry.org\]](#)
- [3. nbinno.com \[nbinno.com\]](#)
- [4. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to 5-Benzyloxyvaleric Acid for Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b109867/docs#an-in-depth-technical-guide-to-5-benzyloxyvaleric-acid-for-advanced-research\]](https://www.benchchem.com/product/b109867/docs#an-in-depth-technical-guide-to-5-benzyloxyvaleric-acid-for-advanced-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)